

Butamifos: A Technical Guide to its Environmental Fate and Transport Processes

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Compound of Interest

Compound Name: Butamifos

Cat. No.: B1668082

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Introduction

Butamifos is a chiral organophosphate herbicide used for the selective control of annual weeds in various crops. Understanding its environmental fate and transport is crucial for assessing its potential ecological impact and for the development of environmentally sound agricultural practices. This technical guide provides a comprehensive overview of the core processes governing the environmental behavior of **butamifos**, including its degradation, mobility, and potential for bioaccumulation. While specific experimental data for **butamifos** is limited in publicly available literature, this guide details the standardized experimental protocols used to determine these critical environmental parameters, providing a framework for future research and assessment.

Physicochemical Properties

The environmental behavior of a pesticide is fundamentally influenced by its physicochemical properties. **Butamifos** ($C_{13}H_{21}N_2O_4PS$) is a chiral molecule, typically present as a racemic mixture of its (R)- and (S)-isomers^[1]. Key properties that dictate its environmental fate are summarized in the table below.

Property	Value	Significance
Molecular Formula	C ₁₃ H ₂₁ N ₂ O ₄ PS	Provides the elemental composition.
Molar Mass	332.35 g/mol [1]	Influences diffusion and volatility.
Water Solubility	Low (specific value not readily available)	Low water solubility suggests a tendency to partition to soil organic matter and biota rather than remaining in the aqueous phase.
Octanol-Water Partition Coefficient (log Kow)	4.62	A high log Kow value indicates a high potential for bioaccumulation in fatty tissues of organisms and strong adsorption to organic matter in soil and sediment.
Vapor Pressure	Data not readily available	Influences the potential for volatilization from soil and water surfaces into the atmosphere.
Henry's Law Constant	Data not readily available	Indicates the partitioning behavior between air and water, affecting its potential for volatilization from water bodies.

Degradation Processes

The persistence of **butamifos** in the environment is determined by the rate of its degradation through various biotic and abiotic processes.

Biotic Degradation (Soil)

Microbial degradation is a primary pathway for the breakdown of many pesticides in the soil. This process can occur under both aerobic (oxygen-rich) and anaerobic (oxygen-deficient) conditions.

Aerobic Soil Metabolism: In the presence of oxygen, soil microorganisms can utilize **butamifos** as a source of carbon and nutrients, breaking it down into simpler, often less toxic, compounds.

Anaerobic Soil Metabolism: In saturated or flooded soils where oxygen is limited, anaerobic microorganisms employ different metabolic pathways to degrade **butamifos**.

Quantitative Data: Soil Half-Life

The half-life (DT_{50}) is the time required for 50% of the initial concentration of a substance to degrade. Specific experimental data for the soil half-life of **butamifos** under aerobic and anaerobic conditions are not readily available in the public domain. The AERU Pesticide Properties Database notes that environmental fate data for **butamifos** is scarce^[2].

Parameter	Value (Days)	Conditions
Aerobic Soil Half-Life (DT_{50})	Data not available	Laboratory or field studies
Anaerobic Soil Half-Life (DT_{50})	Data not available	Laboratory or field studies

Abiotic Degradation

Hydrolysis: **Butamifos**, as an organophosphate ester, is susceptible to hydrolysis, the chemical breakdown in the presence of water. The rate of hydrolysis is highly dependent on the pH of the surrounding medium. Generally, for organophosphates, hydrolysis is faster under alkaline conditions.

Photolysis: Photolysis, or photodegradation, is the breakdown of a chemical by light, particularly in the ultraviolet spectrum of sunlight. This process can be a significant degradation pathway for pesticides present on soil surfaces or in clear surface waters.

Quantitative Data: Hydrolysis and Photolysis Half-Lives

Specific experimental data for the hydrolysis and photolysis half-lives of **butamifos** are not readily available.

Parameter	Value (Days)	Conditions
Hydrolysis Half-Life (DT ₅₀)	Data not available	pH 5, 7, 9
Aqueous Photolysis Half-Life (DT ₅₀)	Data not available	Sterile, buffered water
Soil Photolysis Half-Life (DT ₅₀)	Data not available	Soil surface

Transport Processes

The movement of **butamifos** through the environment is governed by its partitioning between soil, water, and air, as well as its potential for uptake by living organisms.

Soil Mobility

The mobility of **butamifos** in soil determines its potential to leach into groundwater or move with surface runoff into water bodies. This is primarily influenced by its adsorption to soil particles. The key parameters used to quantify soil mobility are the soil-water distribution coefficient (K_d) and the organic carbon-normalized adsorption coefficient (K_{oc}). A higher K_{oc} value indicates stronger adsorption to soil organic matter and lower mobility.

Quantitative Data: Soil Sorption

Experimental values for the K_d and K_{oc} of **butamifos** are not readily available. Given its high log K_{ow}, it is anticipated that **butamifos** would have a high K_{oc} value, indicating strong adsorption to soil and limited mobility.

Parameter	Value	Interpretation
Soil Adsorption Coefficient (K _d)	Data not available	Indicates partitioning between soil and water.
Organic Carbon Partition Coefficient (K _{oc})	Data not available	High value expected, suggesting low mobility.

Bioaccumulation

Bioaccumulation is the process by which a chemical is taken up by an organism from the environment, leading to a concentration in the organism that is higher than in the surrounding medium. The Bioconcentration Factor (BCF) is a measure of a chemical's potential to accumulate in aquatic organisms, particularly fish, directly from the water. A high BCF suggests a higher likelihood of bioaccumulation.

Quantitative Data: Bioaccumulation

An experimental BCF value for **butamifos** is not readily available. The high log Kow of 4.62 suggests a significant potential for bioaccumulation.

Parameter	Value (L/kg)	Species
Bioconcentration Factor (BCF)	Data not available	e.g., Rainbow trout (Oncorhynchus mykiss)

Experimental Protocols

Detailed methodologies for determining the key environmental fate parameters are outlined in internationally recognized guidelines, primarily from the Organisation for Economic Co-operation and Development (OECD).

Soil Degradation (Aerobic and Anaerobic)

Protocol: Based on OECD Guideline 307 ("Aerobic and Anaerobic Transformation in Soil").

- Soil Selection: A minimum of four different soil types with varying textures, organic carbon content, pH, and microbial biomass are used.
- Test Substance Application: ^{14}C -labeled **butamifos** is applied to the soil samples at a concentration relevant to its agricultural use.
- Incubation:
 - Aerobic: Soil samples are maintained at a constant temperature (e.g., 20°C) and moisture content (e.g., 40-60% of maximum water holding capacity) in the dark. A continuous flow

of air is passed through the incubation vessels to maintain aerobic conditions.

- Anaerobic: Soil is saturated with water and purged with an inert gas (e.g., nitrogen) to establish anaerobic conditions. The samples are then incubated in the dark at a constant temperature.
- Sampling and Analysis: Soil samples are taken at various time intervals. The samples are extracted, and the concentrations of the parent **butamifos** and its major degradation products are determined using techniques like High-Performance Liquid Chromatography (HPLC) with radiometric detection. Volatile degradation products (e.g., $^{14}\text{CO}_2$) are trapped and quantified.
- Data Analysis: The rate of degradation and the half-life (DT_{50}) are calculated using appropriate kinetic models, typically first-order kinetics.

Hydrolysis

Protocol: Based on OECD Guideline 111 ("Hydrolysis as a Function of pH").

- Buffer Solutions: Sterile aqueous buffer solutions are prepared at pH 4, 7, and 9.
- Test Substance Application: A known concentration of **butamifos** (radiolabeled or non-labeled) is added to each buffer solution.
- Incubation: The solutions are incubated in the dark at a constant temperature (e.g., 25°C or 50°C for preliminary testing).
- Sampling and Analysis: Aliquots of the solutions are taken at different time points and analyzed for the concentration of **butamifos** and its hydrolysis products using a suitable analytical method (e.g., HPLC, GC-MS).
- Data Analysis: The hydrolysis rate constant and half-life are determined for each pH level.

Photolysis

Protocol: Based on OECD Guideline 316 ("Phototransformation of Chemicals in Water – Direct Photolysis").

- **Test Solution:** A solution of **butamifos** in sterile, buffered water is prepared.
- **Irradiation:** The test solution is exposed to a light source that simulates natural sunlight (e.g., a xenon arc lamp). Control samples are kept in the dark under the same conditions to account for any non-photolytic degradation.
- **Sampling and Analysis:** Samples are collected from both the irradiated and dark control solutions at various time intervals and analyzed for the concentration of **butamifos**.
- **Data Analysis:** The rate of photolysis and the photolytic half-life are calculated. The quantum yield, which is a measure of the efficiency of the photochemical process, can also be determined.

Soil Adsorption/Desorption

Protocol: Based on OECD Guideline 106 ("Adsorption – Desorption Using a Batch Equilibrium Method").

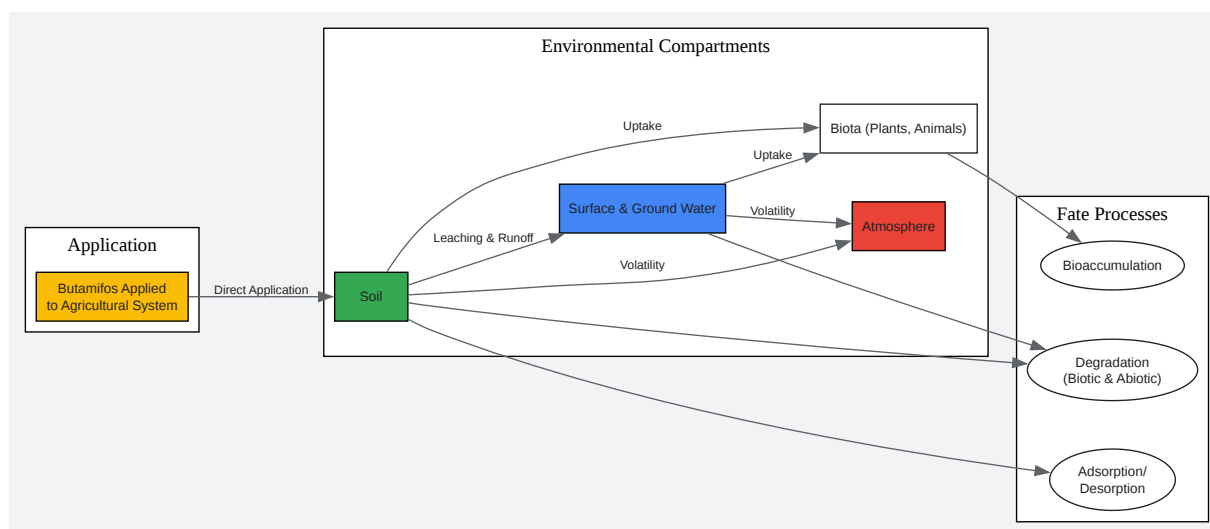
- **Soil and Solution Preparation:** Several soil types with different properties are used. A solution of ^{14}C -labeled **butamifos** in 0.01 M CaCl_2 is prepared.
- **Equilibration (Adsorption):** Soil samples are equilibrated with the **butamifos** solution for a specified period (e.g., 24 hours) with agitation.
- **Separation and Analysis:** The soil and solution phases are separated by centrifugation. The concentration of **butamifos** remaining in the solution is measured. The amount adsorbed to the soil is calculated by the difference from the initial concentration.
- **Desorption:** The soil from the adsorption phase is re-suspended in a fresh **butamifos**-free solution and equilibrated again to determine the amount of **butamifos** that desorbs from the soil particles.
- **Data Analysis:** The soil-water distribution coefficient (K_d) is calculated for each soil. The organic carbon-normalized adsorption coefficient (K_{oc}) is then calculated by dividing K_d by the fraction of organic carbon in the soil.

Bioconcentration Factor (BCF)

Protocol: Based on OECD Guideline 305 ("Bioaccumulation in Fish: Aqueous and Dietary Exposure").

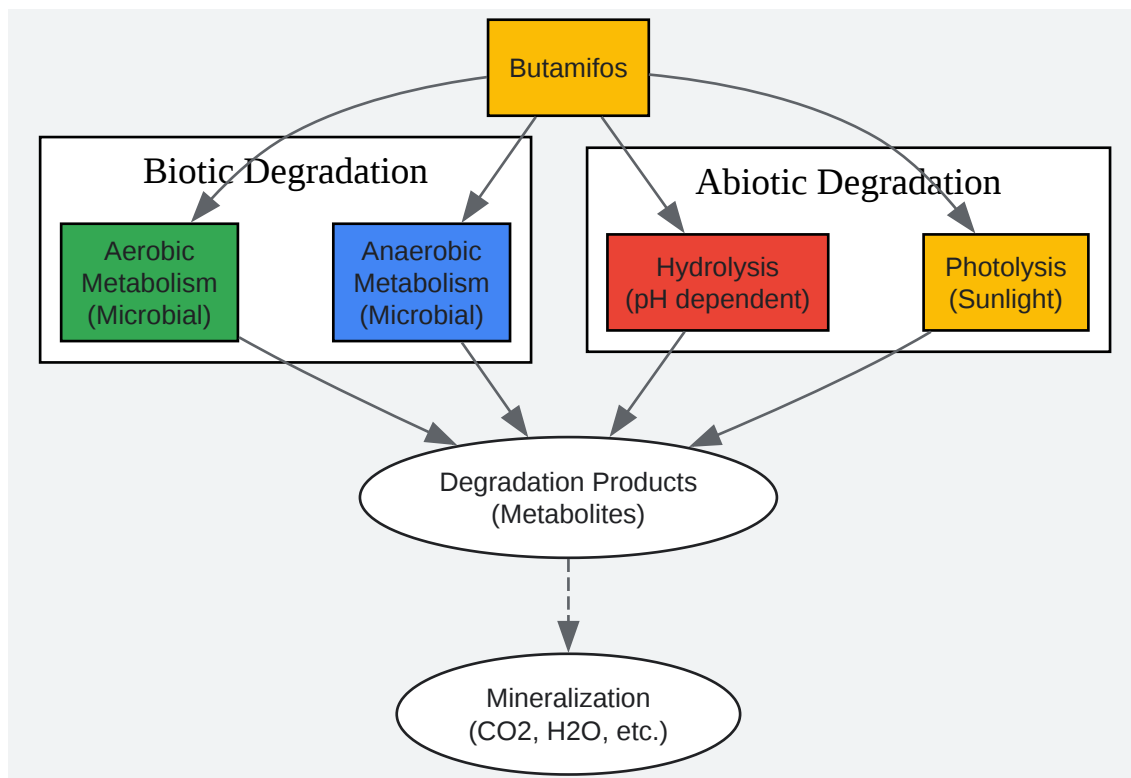
- Test Organism: A suitable fish species, such as rainbow trout (*Oncorhynchus mykiss*) or zebrafish (*Danio rerio*), is used.
- Exposure (Uptake Phase): Fish are exposed to a constant, low concentration of ^{14}C -labeled **butamifos** in a flow-through system for a defined period (e.g., 28 days).
- Depuration Phase: After the uptake phase, the fish are transferred to clean, **butamifos**-free water for a depuration period.
- Sampling and Analysis: Water and fish tissue samples are collected at regular intervals during both the uptake and depuration phases. The concentration of **butamifos** in the samples is determined.
- Data Analysis: The bioconcentration factor (BCF) is calculated as the ratio of the concentration of **butamifos** in the fish tissue to the concentration in the water at steady-state.

Visualizations



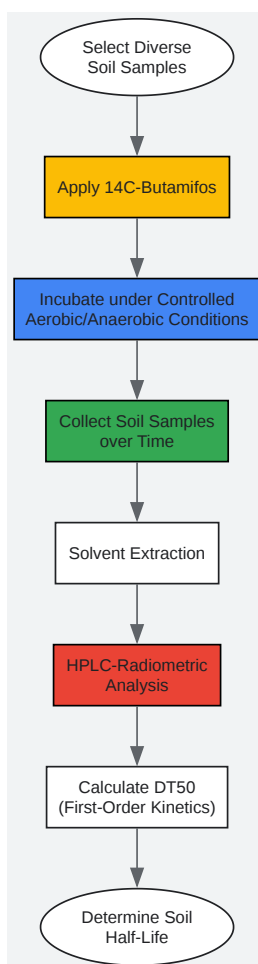
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Caption: Overview of **Butamifos** Environmental Fate and Transport Pathways.



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Caption: General Degradation Pathways for **Butamifos** in the Environment.



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Caption: Experimental Workflow for Determining Soil Half-Life of **Butamifos**.

Conclusion

This technical guide has synthesized the current understanding of the environmental fate and transport processes of the herbicide **butamifos**. A significant finding is the notable scarcity of publicly available, quantitative data for its key environmental parameters, such as soil half-life, sorption coefficients, and bioconcentration factor. However, by detailing the standardized OECD protocols for determining these values, this guide provides researchers and scientists with a robust framework for conducting future studies to fill these knowledge gaps. The high log Kow of **butamifos** suggests a strong potential for soil sorption and bioaccumulation, highlighting the need for empirical data to accurately assess its environmental risk. Further research is essential to fully characterize the environmental behavior of **butamifos** and to ensure its safe and sustainable use in agriculture.

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References

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